

Essential Safety and Logistical Information for Handling Glycinexylidide

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Compound of Interest

Compound Name: Glycinexylidide

Cat. No.: B194664

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Glycinexylidide**. The following procedural guidance is designed to ensure the safe operational use and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Given that **Glycinexylidide** is classified as causing skin irritation (H315) and serious eye irritation (H319), adherence to the following personal protective equipment protocols is mandatory to minimize exposure and ensure personal safety.^[1]

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield must be worn to protect against splashes and airborne particles. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed frequently, especially if contaminated.
Body Protection	A lab coat or chemical-resistant apron should be worn to prevent skin contact.
Respiratory Protection	In situations where dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **Glycinexylidide** and ensuring a safe laboratory environment.

Handling Procedures:

- **Engineering Controls:** All work with **Glycinexylidide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Weighing and Transfer:** Exercise caution to avoid the generation of dust. Use anti-static weigh paper or a contained transfer method.
- **Spill Management:** In the event of a spill, evacuate the immediate area. For small spills, absorb with an inert material and place in a sealed container for disposal. For large spills, follow your institution's emergency procedures.

Storage Plan:

- **Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#) Some sources recommend refrigeration and storage under an inert atmosphere in a

hygroscopic environment.[\[3\]](#)

- Incompatibilities: Keep away from strong oxidizing agents.
- Labeling: Ensure all containers are clearly and accurately labeled with the chemical name and associated hazards.

Disposal Plan

All waste materials contaminated with **Glycinexylidide** must be treated as chemical waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect all solid waste, including contaminated PPE, in a designated, labeled, and sealed container.
- Waste Segregation: Do not mix **Glycinexylidide** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of chemical waste. Do not dispose of **Glycinexylidide** down the drain or in the regular trash.[\[4\]](#)

Quantitative Data Summary

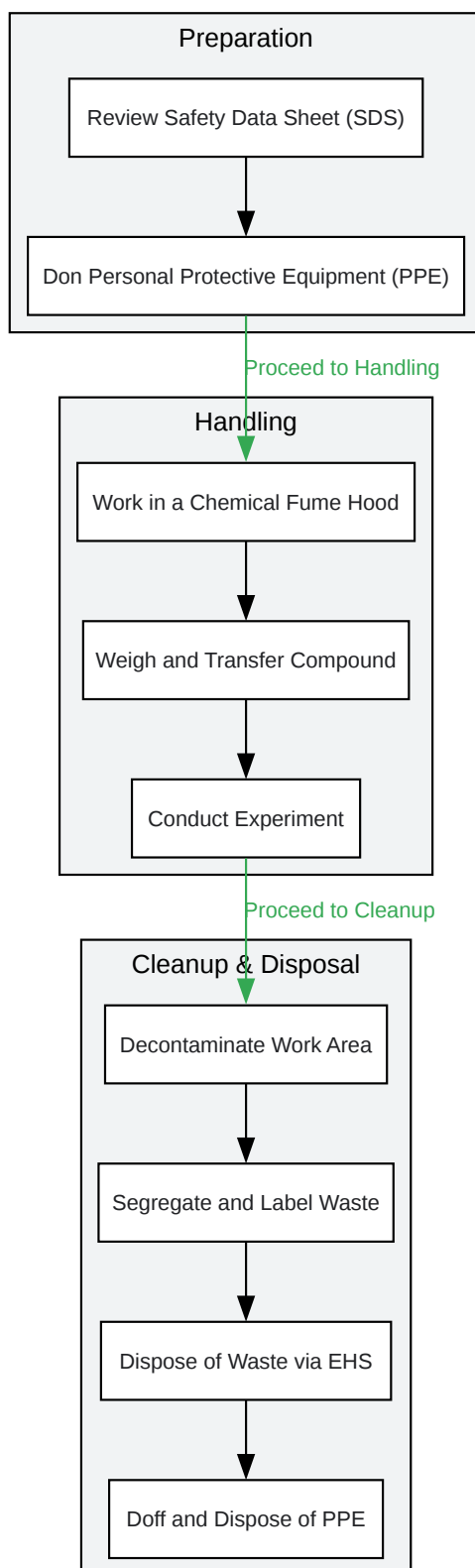
The following table summarizes key quantitative data for **Glycinexylidide**.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ N ₂ O [1]
Molecular Weight	178.23 g/mol [1]
GHS Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation [1]

Note: Specific occupational exposure limits (OELs) for **Glycinexylidide** have not been established. In the absence of a specific OEL, it is crucial to handle the compound with care, utilizing the principle of ALARA (As Low As Reasonably Achievable) for exposure.

Experimental Workflow

The following diagram outlines the standard workflow for safely handling **Glycinexylidide** in a laboratory setting.



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Safe handling workflow for **Glycinexylidide**.

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References

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